

An In-depth Technical Guide to Sodium Acrylate (CAS No. 7446-81-3)

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Compound of Interest

Compound Name: Sodium acrylate

Cat. No.: B3431311

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **sodium acrylate**, focusing on its chemical identity, safety data, and handling protocols. The information is compiled and presented to be a critical resource for laboratory and research applications.

Chemical Identification and Properties

Sodium acrylate is the sodium salt of acrylic acid.^{[1][2]} It is a white to off-white solid, often in powder form, and is soluble in water.^{[1][3]}

Table 1: Chemical Identifiers for **Sodium Acrylate**

Identifier	Value	Reference
CAS Number	7446-81-3	[1] [2] [4] [5]
EC Number	231-209-7	[4]
Molecular Formula	C ₃ H ₃ NaO ₂	[1] [4]
Molecular Weight	94.04 g/mol	[1] [4]
IUPAC Name	sodium;prop-2-enoate	[4]
Synonyms	Acrylic acid sodium salt	[3]
InChI	InChI=1S/C3H4O2.Na/c1-2-3(4)5;/h2H,1H2,(H,4,5);/q;+1/p-1	[1] [4]
InChIKey	NNMHYFLPFNGQFZ-UHFFFAOYSA-M	[1] [4]
Canonical SMILES	C=CC(=O)[O-].[Na+]	[1] [4]

Table 2: Physicochemical Properties of **Sodium Acrylate**

Property	Value	Reference
Physical State	Solid, White to Off-White Powder	[1] [3]
Melting Point	>300 °C (decomposes)	[1] [6] [7]
Water Solubility	479 g/L at 20°C	[1]
Density	1.528 g/cm ³ at 20°C	[1]
LogP	0.46 at 25°C	[1]

Safety Data Sheet (SDS) Summary

The following sections summarize the critical safety information derived from the Safety Data Sheet for **sodium acrylate**.

Sodium acrylate is considered a hazardous substance.^[8] The primary hazards are:

- Eye Irritation: Causes serious eye irritation.^[9]
- Skin Irritation: Irritating to the skin.^{[5][8]}
- Respiratory Tract Irritation: Irritating to the respiratory system.^{[5][8]}
- Aquatic Toxicity: Very toxic to aquatic life.^[7]

Table 3: GHS Hazard Statements and Precautionary Statements

Category	Code	Statement	Reference
Hazard Statement	H315	Causes skin irritation.	
Hazard Statement	H319	Causes serious eye irritation.	[9]
Hazard Statement	H335	May cause respiratory irritation.	
Hazard Statement	H400	Very toxic to aquatic life.	[7]
Precautionary Statement	P261	Avoid breathing dust.	
Precautionary Statement	P273	Avoid release to the environment.	[7]
Precautionary Statement	P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Precautionary Statement	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[9]
Precautionary Statement	P391	Collect spillage.	[7]
Precautionary Statement	P501	Dispose of contents/container to an approved waste disposal plant.	[7]

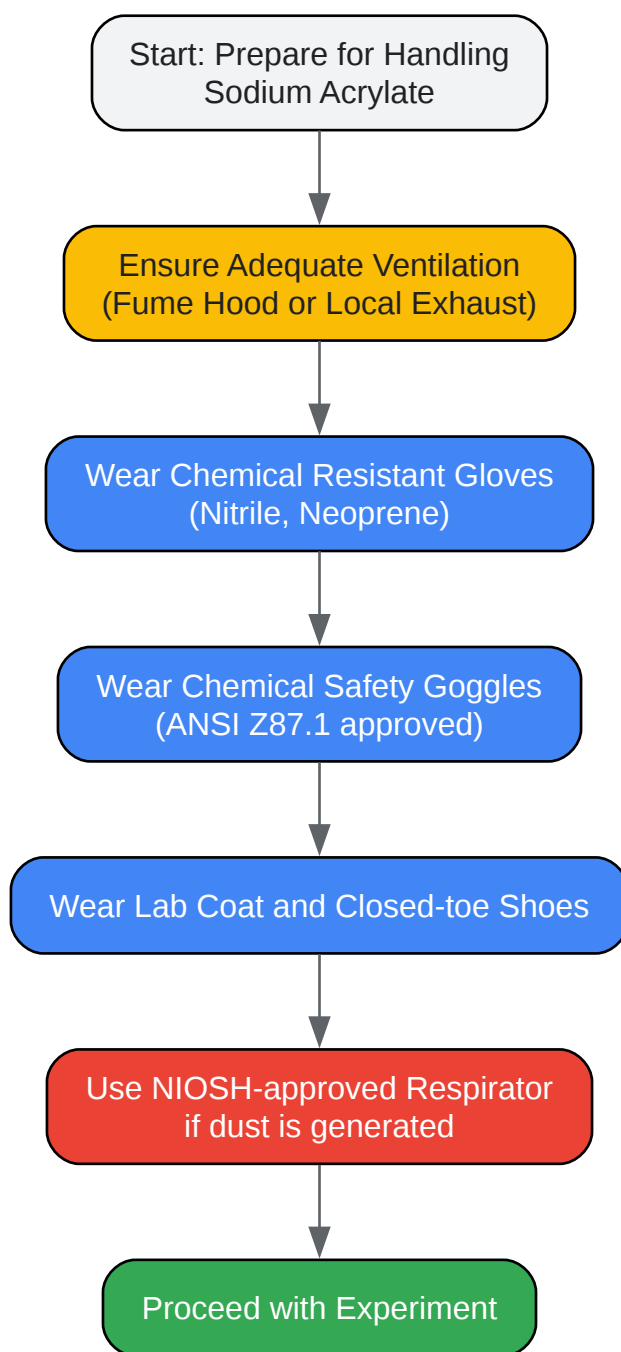
Table 4: Acute Toxicity Data

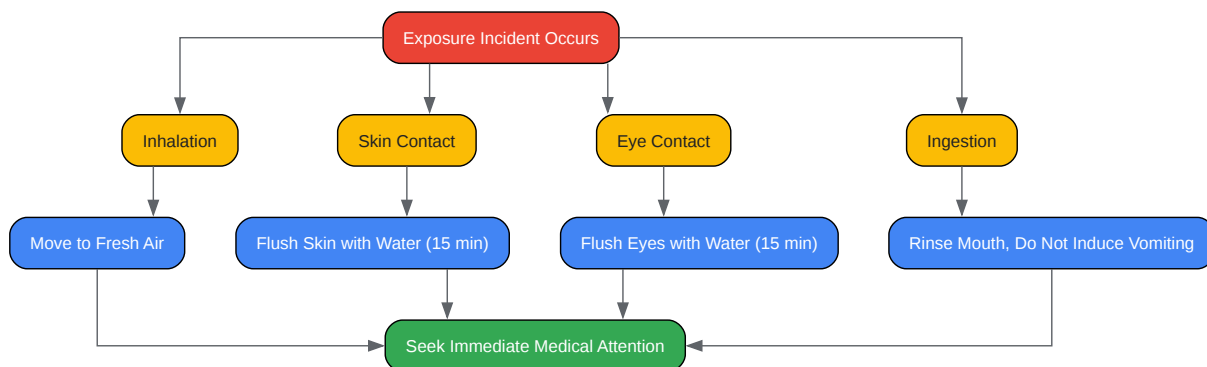
Route	Species	Value	Reference
Oral LD50	Rat (male and female)	> 5,000 mg/kg	[6] [7]

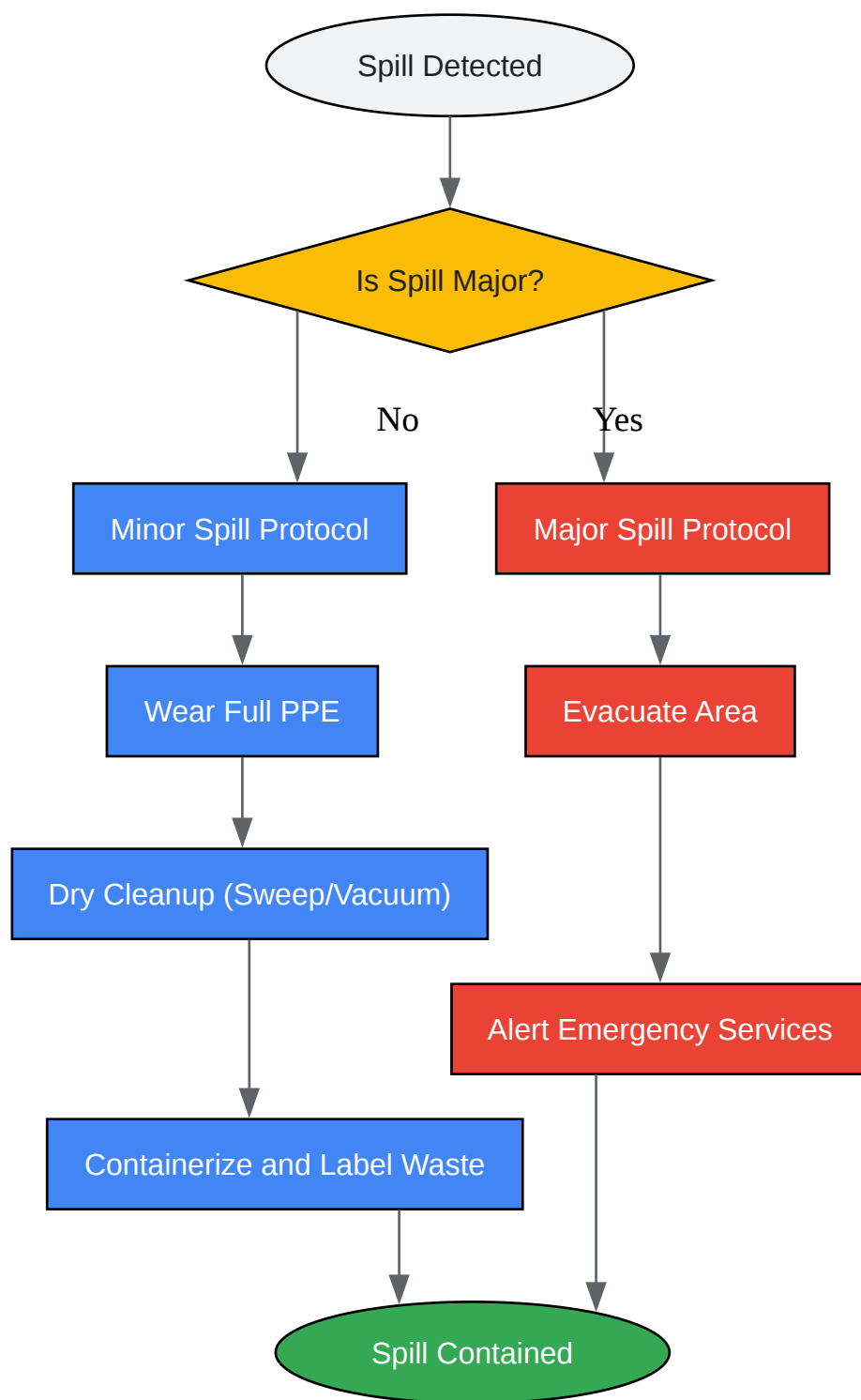
Experimental Protocols: Safe Handling and Emergency Procedures

Detailed methodologies for handling **sodium acrylate** and responding to exposure incidents are critical for laboratory safety.

A standardized protocol for donning and using PPE is essential when working with **sodium acrylate**.







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